

# Personal protective equipment for handling 4-Chlorophenyl trifluoromethanesulfonate

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## Compound of Interest

Compound Name:	4-Chlorophenyl trifluoromethanesulfonate
Cat. No.:	B1348846

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## Essential Safety and Handling Guide for 4-Chlorophenyl trifluoromethanesulfonate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **4-Chlorophenyl trifluoromethanesulfonate** (CAS No. 29540-84-9). Adherence to these procedures is critical for minimizing exposure risk and ensuring a safe laboratory environment.

## Hazard Identification and Classification

**4-Chlorophenyl trifluoromethanesulfonate** is a hazardous substance requiring careful handling.[\[1\]](#) Based on the Global Harmonized System (GHS), its primary hazards are:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[\[1\]](#)
- Skin Corrosion/Irritation: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Serious Eye Damage/Irritation: Causes serious eye damage.[\[1\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)
- Aquatic Hazard: May cause long-lasting harmful effects to aquatic life.[\[1\]](#)[\[3\]](#)

GHS Pictograms:



## Physical and Chemical Properties

A summary of key quantitative data is provided below for easy reference.

Property	Value
CAS Number	29540-84-9
Molecular Formula	C <sub>7</sub> H <sub>4</sub> ClF <sub>3</sub> O <sub>3</sub> S
Molecular Weight	260.62 g/mol
Density	1.6 g/cm <sup>3</sup> <a href="#">[4]</a>
Boiling Point	270.6°C at 760 mmHg <a href="#">[4]</a>
Flash Point	117.4°C <a href="#">[4]</a>

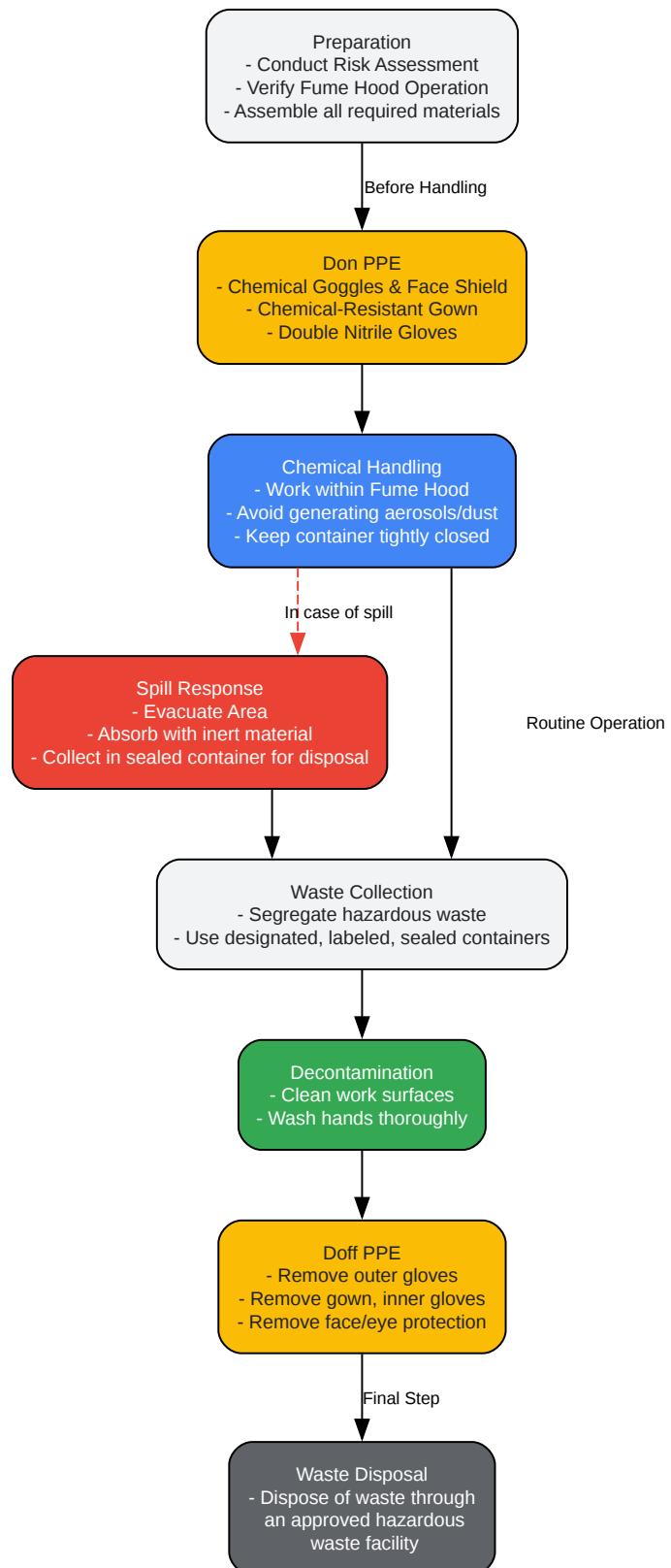
## Personal Protective Equipment (PPE)

A comprehensive suite of PPE is mandatory for all personnel handling this compound. The specific PPE should be selected based on a thorough risk assessment of the procedures being performed.[\[5\]](#)

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles & Face Shield	Chemical splash goggles must be worn at all times. A face shield is required for splash hazards. <a href="#">[6]</a>
Skin Protection	Chemical-Resistant Gloves	Double-gloving with disposable nitrile gloves is recommended. Change gloves frequently and immediately if contaminated. <a href="#">[5]</a> <a href="#">[6]</a>
Lab Coat / Gown		A chemical-resistant, long-sleeved lab coat or gown is required to prevent skin contact and contamination of personal clothing. <a href="#">[7]</a>
Respiratory Protection	Respirator	All handling must be conducted in a certified chemical fume hood. If this is not feasible, a properly fit-tested NIOSH-approved respirator is required. <a href="#">[6]</a> <a href="#">[8]</a>

## Step-by-Step Operational Plan

The following workflow outlines the procedural steps for the safe handling of **4-Chlorophenyl trifluoromethanesulfonate**, from preparation to disposal.

[Click to download full resolution via product page](#)**Caption: Workflow for Safe Handling of 4-Chlorophenyl trifluoromethanesulfonate.**

## Emergency and First Aid Procedures

Immediate action is required in case of exposure. These instructions are for immediate first aid; professional medical attention is essential.[\[9\]](#)

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If not breathing, provide artificial respiration. Seek immediate medical attention. <a href="#">[10]</a>
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. <a href="#">[10]</a>
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist. <a href="#">[2]</a> <a href="#">[10]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[10]</a>

## Storage and Disposal Plan

Storage:

- Store in a dry, cool, and well-ventilated place.[\[2\]](#)
- Keep the container tightly closed and store it locked up.[\[2\]](#)
- Store in a corrosive-resistant container away from incompatible materials such as strong oxidizing agents, strong bases, and alcohols.[\[8\]](#)[\[11\]](#)

**Disposal:**

- Dispose of contents and containers in accordance with local, state, and federal regulations through an approved hazardous waste disposal plant.[2]
- Do not allow the chemical to enter drains or the environment.[8]
- All disposable PPE used during handling should be considered hazardous waste.[5]

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## References

- 1. [synquestlabs.com](http://synquestlabs.com) [synquestlabs.com]
- 2. [echemi.com](http://echemi.com) [echemi.com]
- 3. [iolitec.de](http://iolitec.de) [iolitec.de]
- 4. [alfa-chemistry.com](http://alfa-chemistry.com) [alfa-chemistry.com]
- 5. [benchchem.com](http://benchchem.com) [benchchem.com]
- 6. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 7. [osha.oregon.gov](http://osha.oregon.gov) [osha.oregon.gov]
- 8. [fishersci.com](http://fishersci.com) [fishersci.com]
- 9. [chemtekinc.com](http://chemtekinc.com) [chemtekinc.com]
- 10. [synquestlabs.com](http://synquestlabs.com) [synquestlabs.com]
- 11. [fishersci.com](http://fishersci.com) [fishersci.com]
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